

# An In-depth Technical Guide to RuPhos: Chemical Identity and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **RuPhos**

Cat. No.: **B129950**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical identifiers and key properties of **RuPhos**, a widely utilized bulky phosphine ligand in organic synthesis. Its application is particularly prominent in palladium-catalyzed cross-coupling reactions, which are fundamental in the synthesis of complex molecules within the pharmaceutical and materials science sectors.

## Chemical Identifiers of RuPhos

The following table summarizes the essential chemical identifiers for **RuPhos**, ensuring accurate identification and sourcing for experimental and developmental work.

Identifier	Value	Reference(s)
CAS Number	787618-22-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Synonyms	2-Dicyclohexylphosphino-2',6'-diisopropoxybiphenyl	<a href="#">[1]</a> <a href="#">[3]</a>
	Dicyclohexyl(2',6'-diisopropoxy-[1,1'-biphenyl]-2-yl)phosphine	<a href="#">[1]</a>
Molecular Formula	C <sub>30</sub> H <sub>43</sub> O <sub>2</sub> P	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	466.64 g/mol	
PubChem CID	16217985	<a href="#">[1]</a>
InChI	1S/C30H43O2P/c1-22(2)31-27-19-13-20-28(32-23(3)4)30(27)26-18-11-12-21-29(26)33(24-14-7-5-8-15-24)25-16-9-6-10-17-25/h11-13,18-25H,5-10,14-17H2,1-4H3	
InChIKey	MXFYYFVIIWKEEUHFFFAOYSA-N	
SMILES	CC(C)Oc1ccccc(OC(C)C)c1-c2cccc2P(C3CCCCC3)C4CCCCC4	

## Logical Relationship of RuPhos Identifiers

The following diagram illustrates the hierarchical relationship between the common name, systematic name, and various structural and database identifiers for **RuPhos**. This visualization aids in understanding how different identifiers relate to the same chemical entity.



[Click to download full resolution via product page](#)

Caption: Relationship between **RuPhos** common name, systematic name, and key chemical identifiers.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. chemscene.com [chemscene.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. To cite this document: BenchChem. [An In-depth Technical Guide to RuPhos: Chemical Identity and Properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b129950#ruphos-cas-number-and-chemical-identifiers>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)